

In-Depth Technical Guide: Theoretical Mass of Cholesteryl Palmitate-d31

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cholesteryl palmitate-d31

Cat. No.: B15557434

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed breakdown of the theoretical mass calculation for **Cholesteryl palmitate-d31**, a deuterated form of cholesteryl palmitate. The inclusion of deuterium isotopes is a common strategy in drug development and metabolic research to alter pharmacokinetic properties or for use as an internal standard in analytical studies. Understanding the precise mass of this molecule is critical for mass spectrometry analysis, metabolic tracking, and pharmacokinetic modeling.

Core Data Summary

The following table summarizes the key quantitative data used in the calculation of the theoretical mass of **Cholesteryl palmitate-d31**.

Component	Chemical Formula	Molecular Weight (g/mol)	Source
Cholesteryl Palmitate	C ₄₃ H ₇₆ O ₂	~625.08	[1]
Cholesteryl Palmitate-d31	C ₄₃ H ₄₅ D ₃₁ O ₂	~656.25	[2][3]
Carbon-12 (¹² C)	C	12.000000 u	[4][5]
Hydrogen-1 (¹ H)	H	1.007825 u	[6]
Oxygen-16 (¹⁶ O)	O	15.994915 u	[7][8]
Deuterium (² H or D)	D	2.014102 u	[6][9]

Methodology for Theoretical Mass Calculation

The theoretical mass of a molecule is the sum of the exact masses of its constituent atoms, using the mass of the most abundant isotope for each element. For **Cholesteryl palmitate-d31**, this involves the isotopes Carbon-12 (¹²C), Hydrogen-1 (¹H), Oxygen-16 (¹⁶O), and Deuterium (²H).

The chemical formula for unlabeled cholesteryl palmitate is C₄₃H₇₆O₂. [1][10][11][12] In the deuterated version, **Cholesteryl palmitate-d31**, 31 of the 76 hydrogen atoms are replaced by deuterium atoms. This results in the chemical formula C₄₃H₄₅D₃₁O₂. [2]

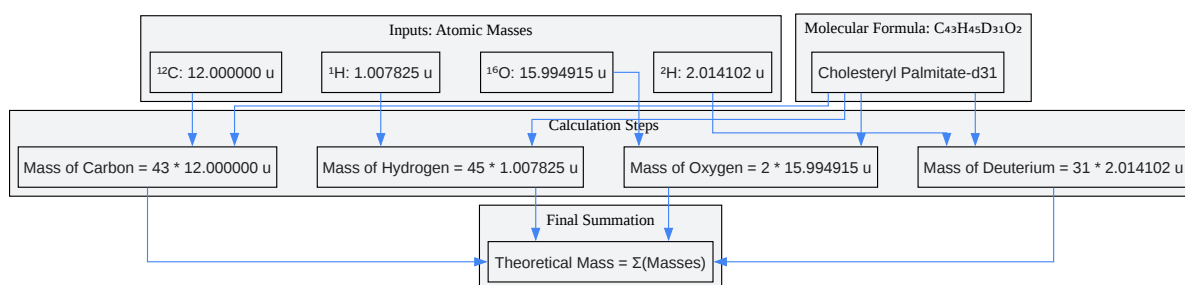
The calculation proceeds as follows:

- Calculate the mass of the carbon atoms:
 - 43 atoms * 12.000000 u/atom = 516.000000 u
- Calculate the mass of the remaining hydrogen atoms:
 - 45 atoms * 1.007825 u/atom = 45.352125 u
- Calculate the mass of the oxygen atoms:
 - 2 atoms * 15.994915 u/atom = 31.98983 u

- Calculate the mass of the deuterium atoms:
 - $31 \text{ atoms} \times 2.014102 \text{ u/atom} = 62.437162 \text{ u}$
- Sum the masses of all atoms to find the theoretical mass of **Cholesteryl palmitate-d31**:
 - $516.000000 \text{ u} + 45.352125 \text{ u} + 31.98983 \text{ u} + 62.437162 \text{ u} = 655.779117 \text{ u}$

Experimental Workflow Visualization

The logical flow of the theoretical mass calculation can be visualized as follows:



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Caption: Workflow for calculating the theoretical mass.

Conclusion

The calculated theoretical mass of **Cholesteryl palmitate-d31** is 655.779117 u. This value is derived from the sum of the exact masses of the constituent isotopes. This precise mass is fundamental for high-resolution mass spectrometry, enabling researchers to accurately identify and quantify this deuterated compound in complex biological matrices. This information is vital

for studies involving drug metabolism, pharmacokinetics, and the use of stable isotope-labeled internal standards.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Theoretical Mass of Cholesteryl Palmitate-d31]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15557434#theoretical-mass-of-cholesteryl-palmitate-d31]

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